

1,3-Cyclohexanedimethanamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,3-Cyclohexanedimethanamine

Cat. No.: B1196822

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **1,3-Cyclohexanedimethanamine** (CAS No. 2579-20-6). The information is compiled to ensure safe laboratory practices and mitigate potential hazards associated with the use of this compound.

Hazard Identification and Classification

1,3-Cyclohexanedimethanamine is a corrosive liquid that can cause severe skin burns and eye damage.[1][2][3][4][5] It is also harmful if swallowed or in contact with skin.[2][3][5] Inhalation may cause respiratory irritation.[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][6]
- H312: Harmful in contact with skin.[3]
- H314: Causes severe skin burns and eye damage.[3][4][6]
- H332: Harmful if inhaled.[3]
- H412: Harmful to aquatic life with long lasting effects.[4][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-Cyclohexanedimethanamine** is provided in the table below.

Property	Value
Appearance	Colorless liquid[1][7][8]
CAS Number	2579-20-6[1][2][3][4][7][8][9][10][11][12][13]
Molecular Formula	C8H18N2[3][6][7][10][12][13]
Molecular Weight	142.24 g/mol [3][11][13]
Boiling Point	220 °C[9]
Melting Point	-70 °C[9]
Flash Point	116 °C (240.8 °F) - closed cup[11]
Density	0.945 g/mL at 25 °C[9][11][13]
Solubility	Soluble in water[7][9][10]

Toxicological Data

The following table summarizes the available toxicological data for **1,3-Cyclohexanedimethanamine**.

Route of Exposure	Species	Value
Oral (LD50)	Rat	880 mg/kg[1][9]
Skin (LDLo)	Rat	100 mg/kg[1]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[4][5][7]

- Use only with adequate ventilation.[1][4]
- Do not breathe mist, vapors, or spray.[2][5]
- Wash hands thoroughly after handling.[1][2][4][5][7]
- Wear suitable protective clothing, gloves, and eye/face protection.[3][4]

Storage:

- Store in a cool, dry, well-ventilated area.[1][2][4][7]
- Keep the container tightly closed when not in use.[1][2]
- Store away from incompatible substances such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1][2][5]

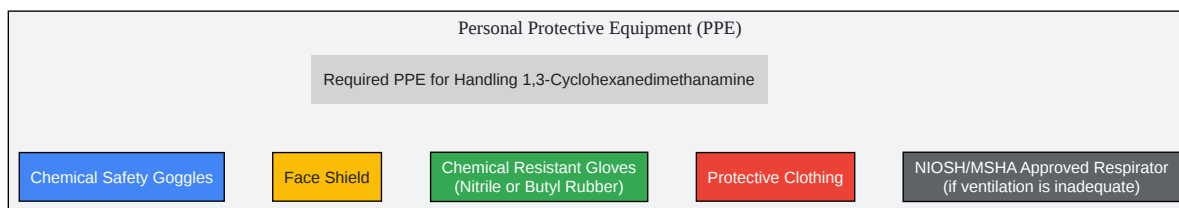
Exposure Controls and Personal Protection

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[1]
- Ensure adequate ventilation to keep airborne concentrations low.[1][2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1][2] A face shield is also recommended.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile, butyl rubber) and clothing to prevent skin exposure.[1][2][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[1][2]



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Caption: Personal Protective Equipment for **1,3-Cyclohexanedimethanamine**.

First-Aid Measures

In case of exposure to **1,3-Cyclohexanedimethanamine**, follow these first-aid procedures:

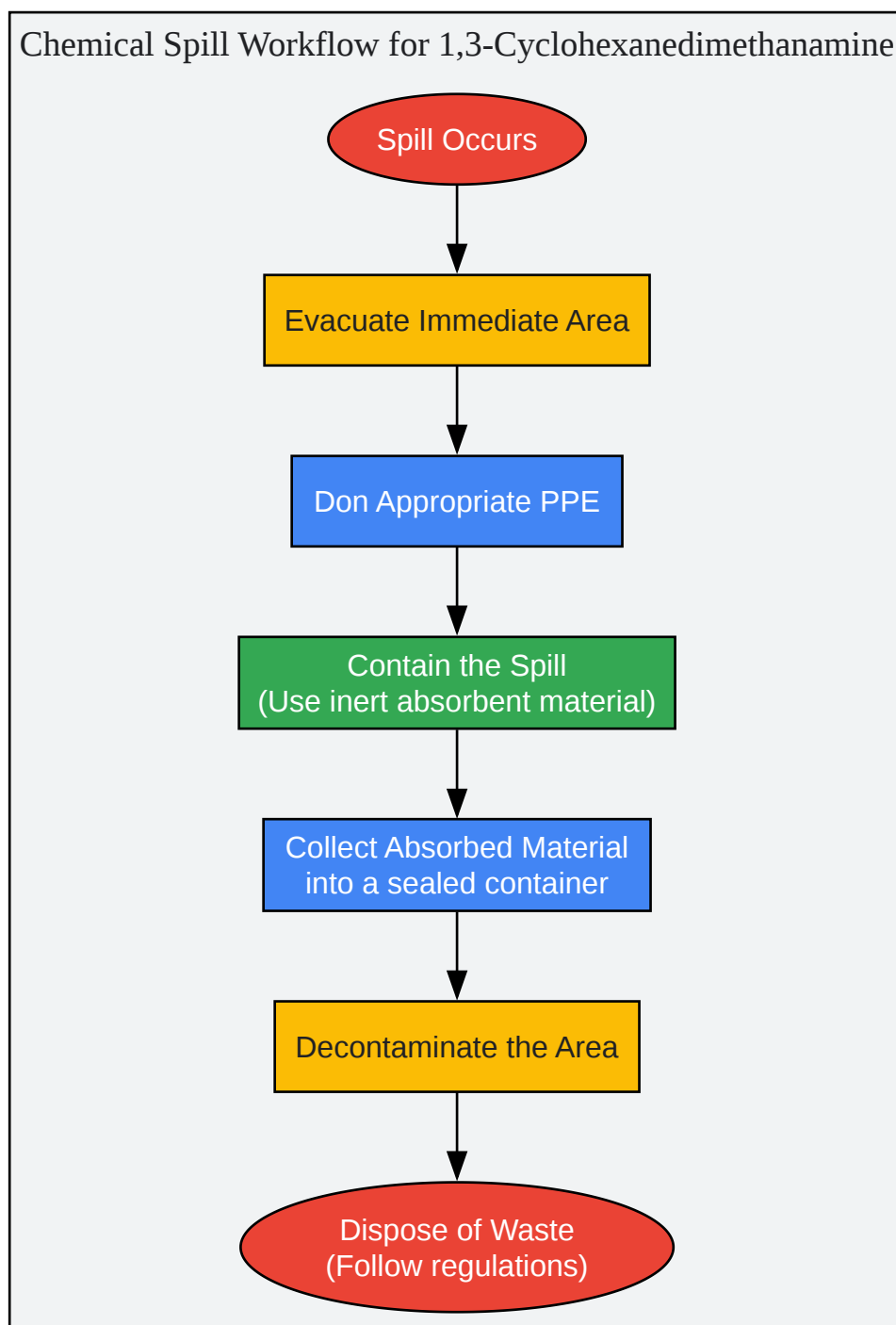
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2]} Get medical aid immediately.^[1]
- Skin Contact: Get medical aid immediately.^[1] Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^{[1][2]}
- Ingestion: Do not induce vomiting.^{[1][5]} If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[1] Get medical aid immediately.^[1]
- Inhalation: Remove from exposure and move to fresh air immediately.^{[1][2]} If breathing is difficult, give oxygen.^{[1][2]} Get medical aid immediately.^[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5.^{[1][3]} Ensure adequate ventilation.^{[2][3]}

- Environmental Precautions: Do not let the product enter drains.[3][4]
- Methods for Cleaning Up: Absorb the spill with an inert, non-combustible material such as earth, sand, or vermiculite.[1][2] Collect the absorbed material and place it into a suitable, closed container for disposal.[2][3]



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Caption: Workflow for handling a **1,3-Cyclohexanedimethanamine** spill.

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[5\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, and carbon dioxide.[\[1\]](#)[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[1\]](#)[\[2\]](#)
- Conditions to Avoid: Incompatible materials and exposure to oxidizers.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[1\]](#)[\[2\]](#)
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, and carbon dioxide.[\[1\]](#)[\[2\]](#)
- Hazardous Polymerization: Has not been reported.[\[1\]](#)[\[2\]](#)

Experimental Protocols

While specific experimental protocols involving **1,3-Cyclohexanedimethanamine** are proprietary to individual research endeavors, the safe handling and use of this chemical in any experimental setting must adhere to the safety measures outlined in this guide. All procedures should be conducted in a well-ventilated fume hood, and appropriate PPE must be worn at all times. Emergency procedures for spills and exposures should be clearly understood and readily accessible.

General Synthetic Procedure Reference: The synthesis of **1,3-cyclohexanedimethanamine** can be achieved from 1,3-benzenedimethanamine through hydrogenation.[13] This process is typically carried out in a high-pressure reactor with a suitable catalyst.[13] Researchers planning to perform such syntheses must consult detailed literature and ensure all necessary safety precautions for high-pressure reactions are in place.

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